

health and safety information for 4-(2-Pyridyl)aniline

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Compound of Interest

Compound Name: 4-(2-Pyridyl)aniline

Cat. No.: B094442

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An In-depth Technical Guide to the Health and Safety of **4-(2-Pyridyl)aniline**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **4-(2-Pyridyl)aniline**, intended for use by professionals in research and drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency protocols.

Chemical and Physical Properties


Summary of the key physical and chemical properties of **4-(2-Pyridyl)aniline**.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₀ N ₂	[1][2]
Molecular Weight	170.21 g/mol	[1][2]
Appearance	Brown solid	[2][3]
Melting Point	95 °C	[2][3]
Boiling Point	322.8 ± 17.0 °C (Predicted)	[2][3]
Density	1.133 ± 0.06 g/cm ³ (Predicted)	[2][3]
pKa	5.72 ± 0.25 (Predicted)	[2][3]
CAS Number	18471-73-3	[1][2]

Hazard Identification and GHS Classification

4-(2-Pyridyl)aniline is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Pictogram:

 alt text

Signal Word: Warning[1][2]

GHS Hazard Statements:[1][2]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

GHS Precautionary Statements:[2][4][5]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols for Safety Assessment

While specific experimental data for **4-(2-Pyridyl)aniline** is not publicly available, the following are generalized protocols for assessing the types of hazards identified. These are based on standard OECD guidelines.

Acute Oral Toxicity (LD50) - Representative Protocol

This protocol is a generalized representation of a method to determine the acute oral toxicity, leading to a classification such as "Harmful if swallowed" (H302).

- **Animal Model:** Use a standardized strain of laboratory rats (e.g., Sprague-Dawley), typically young adults, with an equal number of males and females.
- **Dosage Preparation:** Prepare a series of graded doses of **4-(2-Pyridyl)aniline** in a suitable vehicle (e.g., corn oil).
- **Administration:** Administer a single dose of the test substance by oral gavage to animals that have been fasted overnight.
- **Observation:** Observe the animals for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- **Necropsy:** Perform a gross necropsy on all animals at the end of the observation period.
- **Data Analysis:** Analyze the mortality data to determine the LD50 (the dose estimated to be lethal to 50% of the animals).

Skin Irritation - Representative Protocol

This protocol outlines a general procedure for assessing skin irritation potential, leading to a classification like "Causes skin irritation" (H315).

- **Animal Model:** Use healthy young adult albino rabbits.
- **Test Substance Application:** Apply a 0.5 g or 0.5 mL sample of **4-(2-Pyridyl)aniline** to a small area (approx. 6 cm²) of shaved skin on the back of the rabbit. Cover the application site with a gauze patch.

- **Exposure:** After a 4-hour exposure period, remove the patch and wash the treated skin with a suitable solvent and then water.
- **Observation:** Observe and score the skin reactions (erythema and edema) at 1, 24, 48, and 72 hours after patch removal.
- **Data Analysis:** The mean scores for erythema and edema are calculated for each animal. The substance is classified based on the severity and persistence of the skin reactions.

Eye Irritation - Representative Protocol

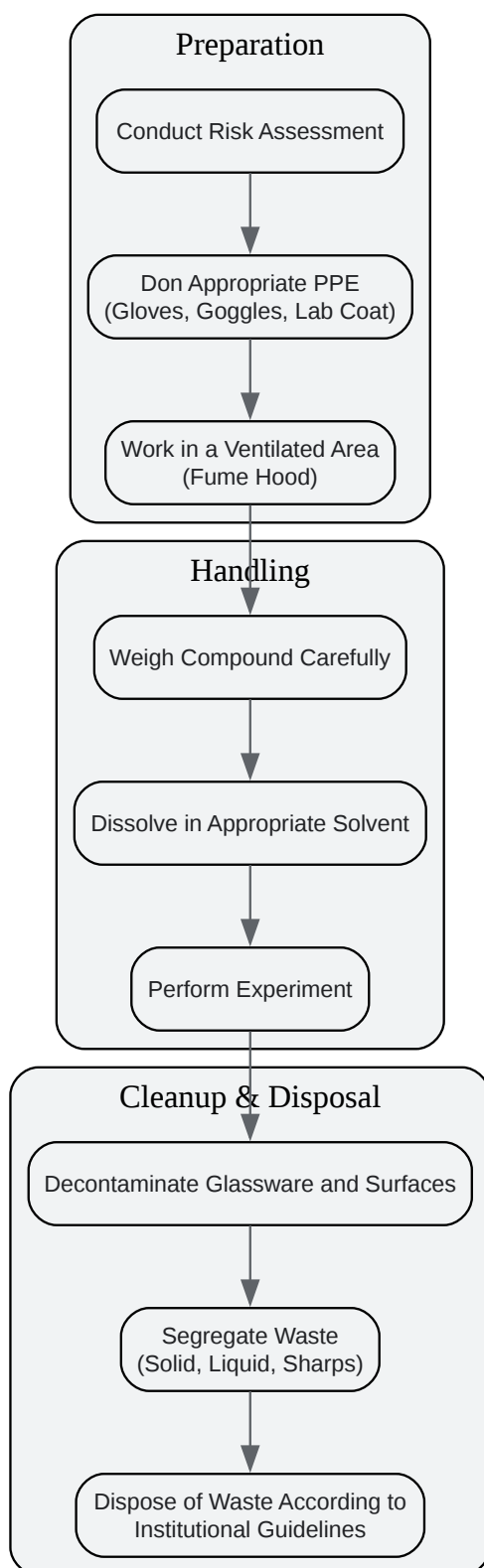
This protocol is a generalized method to evaluate eye irritation potential, resulting in a classification such as "Causes serious eye irritation" (H319).

- **Animal Model:** Use healthy young adult albino rabbits.
- **Test Substance Instillation:** Instill 0.1 g or 0.1 mL of **4-(2-Pyridyl)aniline** into the conjunctival sac of one eye of each rabbit. The other eye serves as a control.
- **Observation:** Examine the eyes for ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) at 1, 24, 48, and 72 hours after instillation.
- **Data Analysis:** Score the ocular lesions at each observation time. The substance is classified based on the severity, persistence, and reversibility of the eye irritation.

Handling, Storage, and Emergency Procedures

Safe Handling and Personal Protective Equipment (PPE)

A logical workflow for handling **4-(2-Pyridyl)aniline** in a research setting.



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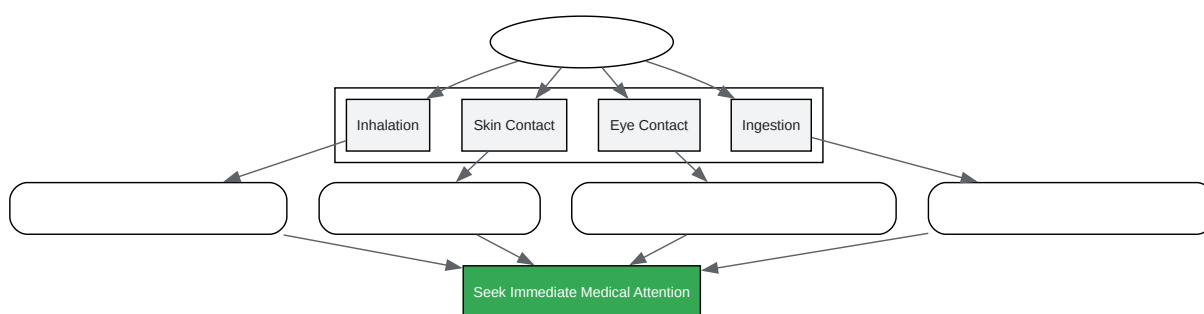
Caption: Workflow for Safe Handling of **4-(2-Pyridyl)aniline**.

Storage Requirements

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from heat and sources of ignition.
- Protect from light and moisture.[2][3][6]
- Recommended storage temperature: 2-8°C.[2][3]

First-Aid Measures

A flowchart for responding to accidental exposure.



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Caption: First-Aid Response to Exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: Combustion may produce carbon oxides and nitrogen oxides (NOx).[7]

- Firefighter Protection: Wear self-contained breathing apparatus and full protective gear.[5][7]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Avoid dust formation. Avoid breathing vapors, mist, or gas. Wear appropriate personal protective equipment.[6][7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[6][7]
- Containment and Cleanup: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[5][6]

Toxicological Information

The GHS classification indicates that **4-(2-Pyridyl)aniline** is harmful if swallowed or inhaled and causes skin and serious eye irritation.[1][2] It may also cause respiratory irritation.[1][2] There is no specific information available in the searched literature regarding chronic toxicity, carcinogenicity, or reproductive toxicity.

Signaling Pathways

No specific signaling pathways associated with the toxicology of **4-(2-Pyridyl)aniline** have been detailed in the publicly available safety literature. The observed irritation and acute toxicity are likely due to direct cellular damage upon contact and systemic effects following absorption.

This guide is intended to provide a summary of the available health and safety information for **4-(2-Pyridyl)aniline**. It is not a substitute for a comprehensive risk assessment that should be conducted prior to handling this chemical. Always refer to the most current Safety Data Sheet (SDS) from your supplier.

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References

- 1. 4-(Pyridin-2-yl)aniline | C₁₁H₁₀N₂ | CID 459518 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-(2-PYRIDYL)ANILINE | 18471-73-3 [amp.chemicalbook.com]
- 3. 4-(2-PYRIDYL)ANILINE CAS#: 18471-73-3 [m.chemicalbook.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
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